

[D-Pro2,D-Trp7,9] Substance P histamine release side effect

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Compound of Interest

Compound Name: [D-Pro2,D-Trp7,9] Substance P

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Technical Support Center: [D-Pro2,D-Trp7,9] Substance P

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **[D-Pro2,D-Trp7,9] Substance P**, a competitive Substance P (SP) antagonist. A notable characteristic of this analog is its dual activity: while it effectively blocks the action of Substance P at its receptor, it can also independently trigger histamine release from mast cells. This document offers troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and quantitative data to help users navigate their experiments successfully.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **[D-Pro2,D-Trp7,9] Substance P**?

A1: **[D-Pro2,D-Trp7,9] Substance P** is a competitive antagonist of the Substance P (SP) receptor (Neurokinin-1 receptor). It binds to the receptor without activating it, thereby preventing the binding and subsequent biological effects of the endogenous ligand, Substance P. However, it is crucial to be aware of its secondary effect, which is the direct degranulation of

mast cells, leading to histamine release. This histamine-releasing property is independent of its SP receptor antagonism[1].

Q2: What is the significance of the histamine release side effect?

A2: The histamine-releasing property of **[D-Pro2,D-Trp7,9] Substance P** can lead to off-target effects in experiments, such as smooth muscle contraction, vasodilation, and increased vascular permeability[2][3]. These effects can confound experimental results, making it appear as if the antagonist is having an agonistic effect. It is essential to account for and control this side effect to accurately interpret data related to SP receptor antagonism.

Q3: How can I differentiate between the Substance P antagonist effect and the histamine release side effect in my experiments?

A3: To isolate the SP antagonist effects, it is recommended to perform experiments in the presence of a histamine H1 receptor antagonist, such as mepyramine[1][3]. If the observed effect is blocked by the antihistamine, it is likely due to histamine release. The true SP antagonist activity should persist even in the presence of an antihistamine.

Q4: What is the potency of **[D-Pro2,D-Trp7,9] Substance P** as a Substance P antagonist?

A4: The potency of **[D-Pro2,D-Trp7,9] Substance P** as a competitive antagonist is quantified by its pA2 value. The reported pA2 value for this analog is 6.1. The pA2 is the negative logarithm of the molar concentration of an antagonist that requires a doubling of the agonist concentration to produce the same response.

Q5: At what concentrations does Substance P induce histamine release?

A5: Substance P has been shown to cause a dose-dependent histamine release from human cutaneous mast cells in vitro. Concentrations ranging from 10^{-5} M to 5×10^{-4} M resulted in a histamine release of 1.3% to 25.1%, respectively. While this data is for Substance P, it provides a useful reference range for the potential histamine-releasing effects of its analog, **[D-Pro2,D-Trp7,9] Substance P**.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for **[D-Pro2,D-Trp7,9] Substance P** and the related histamine release data for Substance P.

Parameter	Compound	Value	Species/Tissue	Reference
pA2 (SP Antagonism)	[D-Pro2,D-Trp7,9] Substance P	6.1	Guinea-pig isolated taenia coli	
Histamine Release	Substance P	1.3% at 10^{-5} M	Human cutaneous mast cells (in vitro)	
25.1% at 5×10^{-4} M	Human cutaneous mast cells (in vitro)			

Experimental Protocols

Determination of pA2 Value for **[D-Pro2,D-Trp7,9] Substance P** (Schild Analysis)

This protocol outlines the determination of the pA2 value for **[D-Pro2,D-Trp7,9] Substance P** as a competitive antagonist of Substance P-induced smooth muscle contraction.

Materials:

- Isolated tissue preparation responsive to Substance P (e.g., guinea-pig ileum or taenia coli)
- Organ bath with physiological salt solution (e.g., Tyrode's solution) maintained at 37°C and aerated with 95% O₂ / 5% CO₂
- Isotonic transducer and recording system
- Substance P (agonist) stock solution
- [D-Pro2,D-Trp7,9] Substance P** (antagonist) stock solution
- Physiological salt solution for dilutions

Procedure:

- **Tissue Preparation:** Mount the isolated tissue in the organ bath under a resting tension and allow it to equilibrate until a stable baseline is achieved.
- **Control Agonist Concentration-Response Curve:**
 - Add increasing concentrations of Substance P to the organ bath in a cumulative manner.
 - Record the contractile response at each concentration until a maximal response is achieved.
 - Wash the tissue with fresh physiological salt solution and allow it to return to the baseline.
- **Antagonist Incubation:**
 - Add a known concentration of **[D-Pro2,D-Trp7,9] Substance P** to the organ bath and incubate for a predetermined period (e.g., 20-30 minutes) to allow for receptor equilibration.
- **Agonist Concentration-Response Curve in the Presence of Antagonist:**
 - In the continued presence of the antagonist, repeat the cumulative addition of Substance P and record the contractile responses.
- **Repeat with Different Antagonist Concentrations:**
 - Wash the tissue extensively and allow it to recover.
 - Repeat steps 3 and 4 with at least two other different concentrations of **[D-Pro2,D-Trp7,9] Substance P**.
- **Data Analysis (Schild Plot):**
 - For each antagonist concentration, calculate the dose ratio (DR), which is the ratio of the EC50 of the agonist in the presence of the antagonist to the EC50 of the agonist in the absence of the antagonist.

- Plot $\log(\text{DR}-1)$ on the y-axis against the negative logarithm of the molar concentration of the antagonist ($-\log[\text{Antagonist}]$) on the x-axis.
- The x-intercept of the linear regression of this plot gives the pA_2 value.

In Vitro Histamine Release Assay from Mast Cells

This protocol describes a method to measure histamine release from isolated mast cells upon stimulation with **[D-Pro2,D-Trp7,9] Substance P**.

Materials:

- Isolated mast cells (e.g., rat peritoneal mast cells or cultured human mast cells like LAD2)
- HEPES-buffered salt solution (or other suitable buffer)
- **[D-Pro2,D-Trp7,9] Substance P** stock solution
- Positive control for histamine release (e.g., compound 48/80 or calcium ionophore A23187)
- Negative control (buffer alone)
- Reagents for histamine quantification (e.g., ELISA kit or reagents for fluorometric assay)
- Microcentrifuge tubes or 96-well plates
- Incubator (37°C)
- Microplate reader (for ELISA or fluorescence)

Procedure:

- Cell Preparation: Isolate and purify mast cells and resuspend them in the appropriate buffer at a known concentration.
- Experimental Setup:
 - In separate microcentrifuge tubes or wells of a 96-well plate, aliquot the mast cell suspension.

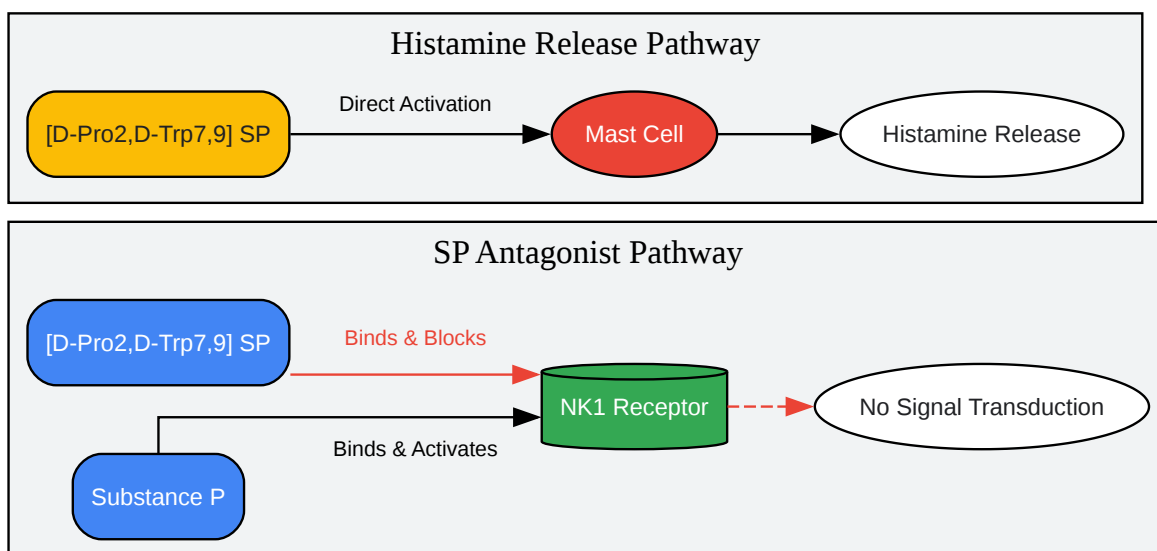
- Prepare different concentrations of **[D-Pro2,D-Trp7,9] Substance P**.
- Include the following controls:
 - Spontaneous Release: Cells with buffer only.
 - Maximal Release (Positive Control): Cells with a known histamine-releasing agent (e.g., compound 48/80).
 - Total Histamine: A sample of the cell suspension lysed to release all cellular histamine (e.g., by boiling or sonication).
- Stimulation:
 - Add the different concentrations of **[D-Pro2,D-Trp7,9] Substance P** and the controls to the respective tubes/wells.
 - Incubate at 37°C for a specified time (e.g., 15-30 minutes).
- Termination of Reaction:
 - Stop the reaction by placing the tubes/plate on ice and centrifuging to pellet the cells.
- Histamine Quantification:
 - Carefully collect the supernatant from each sample.
 - Measure the histamine concentration in the supernatants using a validated method such as an ELISA or a fluorometric assay.
- Data Analysis:
 - Calculate the percentage of histamine release for each sample using the following formula: % Histamine Release = $\frac{[(\text{Sample Histamine} - \text{Spontaneous Release}) / (\text{Total Histamine} - \text{Spontaneous Release})] \times 100}$
 - Plot the % histamine release against the concentration of **[D-Pro2,D-Trp7,9] Substance P** to generate a dose-response curve and determine the EC50 value.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Unexpected agonist-like effect (e.g., smooth muscle contraction) when testing for antagonism.	The observed effect is likely due to the histamine-releasing property of [D-Pro2,D-Trp7,9] Substance P.	1. Repeat the experiment in the presence of a histamine H1 receptor antagonist (e.g., mepyramine). If the effect is abolished, it confirms it was histamine-mediated.2. Use a lower concentration of [D-Pro2,D-Trp7,9] Substance P that is sufficient for SP antagonism but below the threshold for significant histamine release.
High spontaneous histamine release in the control group.	1. Mast cells may have been damaged during isolation or handling.2. Contamination of reagents or buffers.	1. Handle cells gently during isolation and resuspension.2. Use fresh, sterile, and endotoxin-free buffers and reagents.
No or low histamine release with the positive control.	1. Mast cells are not viable or are unresponsive.2. The positive control agent has degraded.	1. Check cell viability using a method like trypan blue exclusion.2. Use a fresh, validated stock of the positive control.
Inconsistent results between experiments.	1. Variability in cell preparations.2. Inconsistent incubation times or temperatures.3. Peptide degradation due to improper storage or handling.	1. Standardize the cell isolation and handling procedures.2. Ensure precise control of incubation times and temperature.3. Store the peptide as recommended by the manufacturer (typically lyophilized at -20°C and in solution at -80°C in aliquots to avoid freeze-thaw cycles).

Visualizations

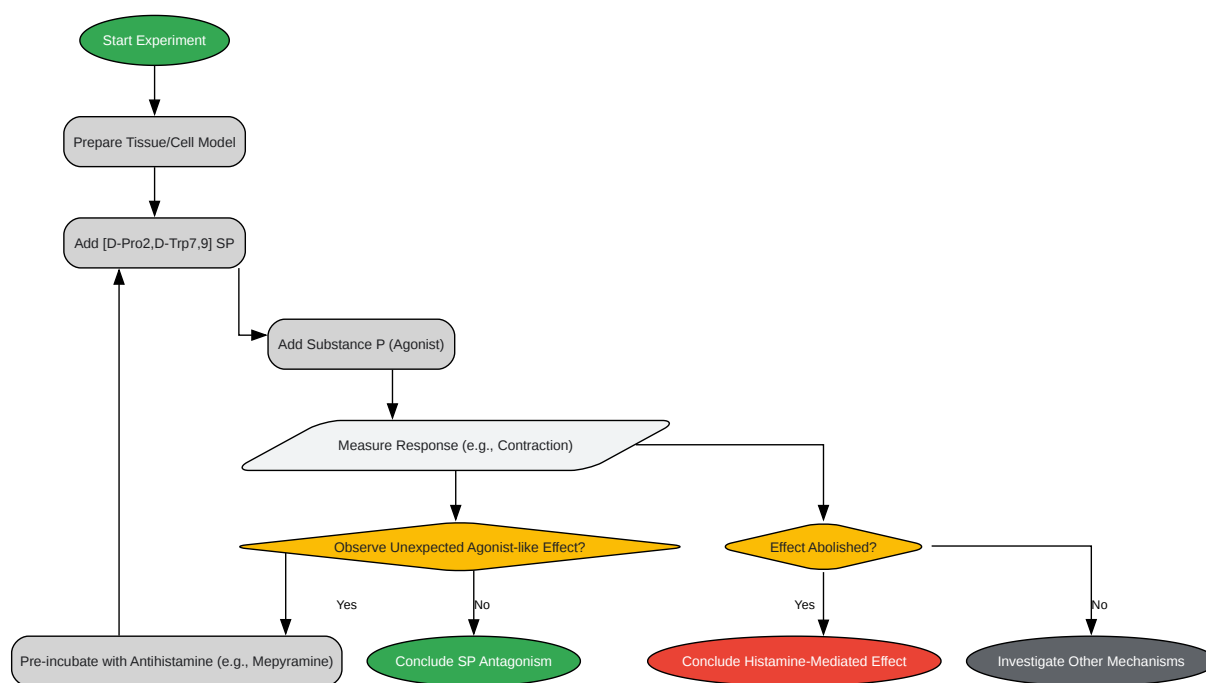
Signaling Pathway: [D-Pro2,D-Trp7,9] Substance P Dual Action



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Caption: Dual action of [D-Pro2,D-Trp7,9] SP.

Experimental Workflow: Differentiating Antagonism from Histamine Release



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Caption: Troubleshooting unexpected agonist effects.

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References

- [1. nwlifescience.com \[nwlifescience.com\]](https://www.nwlifescience.com)
- [2. Studies on effects of the substance P analogues \[D-Pro2, D-Trp7,9\]-substance P and \[D-Arg1, D-Trp7,9, L-Leu11\]-substance P not related to their antagonist action - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Biological evaluation of substance P antagonists - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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